Technical Deep Dive: Per-O-octyl -Cyclodextrin Structure and Solubility[1]

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Compound of Interest

Compound Name:	*2,3,6-Tri-O-octyl-alpha-cyclodextrin*
CAS No.:	*140395-31-9*
Cat. No.:	*B122504*

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Executive Summary

This technical guide provides a comprehensive analysis of Per-O-octyl

-cyclodextrin (Hexakis(2,3,6-tri-O-octyl)-

-cyclodextrin), a fully lipophilic derivative of the native

-cyclodextrin macrocycle.[1] Unlike native cyclodextrins (CDs), which are water-soluble hosts for hydrophobic guests, per-O-octyl

-CD represents a structural inversion: it is a hydrophobic host capable of solubilizing in non-polar organic solvents and lipid matrices.[1] This document details its molecular architecture, solubility thermodynamics, synthesis protocols, and applications in lipid nanoparticle (LNP) formulation and supramolecular liquid crystals.

Molecular Architecture & Physicochemical Profile[2][3][4][5]

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Structural Inversion

Native

-cyclodextrin is a cyclic hexamer of glucose with a hydrophilic exterior (18 hydroxyl groups) and a hydrophobic cavity.[1] Per-O-octyl

-cyclodextrin involves the substitution of all 18 hydroxyl protons (at positions C2, C3, and C6) with octyl (

) chains.[1]

- Formula:
- Molecular Weight: ~3000–3100 Da (depending on isotopic precision)[1]
- CAS Number: 140395-31-9[1][2]
- Conformation: The steric bulk of 18 octyl chains forces the glucose macrocycle into a distorted cone or "skirt" conformation to minimize steric clashes between the rim-bound alkyl tails.

Solubility Thermodynamics

The exhaustive alkylation eliminates the hydrogen-bonding network responsible for the water solubility of native CDs. The resulting molecule behaves as a discotic mesogen (a disk-like molecule capable of forming liquid crystals) and exhibits high solubility in low-polarity solvents. [1]

Table 1: Comparative Solubility Profile

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Solvent Class	Representative Solvent	Native -CD Solubility	Per-O-octyl -CD Solubility	Mechanistic Driver
Polar Protic	Water	High (~145 mg/mL)	Insoluble (< 0.1 µg/mL)	Hydrophobic effect; lack of H-bond donors.[1]
Polar Aprotic	DMSO	High	Low/Moderate	Solvation energy competes with alkyl chain aggregation.
Non-Polar	n-Hexane	Insoluble	High (> 100 mg/mL)	Van der Waals interactions; "like dissolves like".[1]
Chlorinated	Chloroform ( )	Insoluble	Very High	Excellent solvation of aliphatic chains. [1]
Ethers	THF	Low	High	Ether-oxygen coordination and alkyl compatibility.[1]

Experimental Protocols

Synthesis: Williamson Etherification (Self-Validating Protocol)

The synthesis requires anhydrous conditions to prevent the competitive hydrolysis of the alkylating agent. The following protocol ensures complete substitution (Degree of Substitution, DS = 18).

Reagents:

- Native

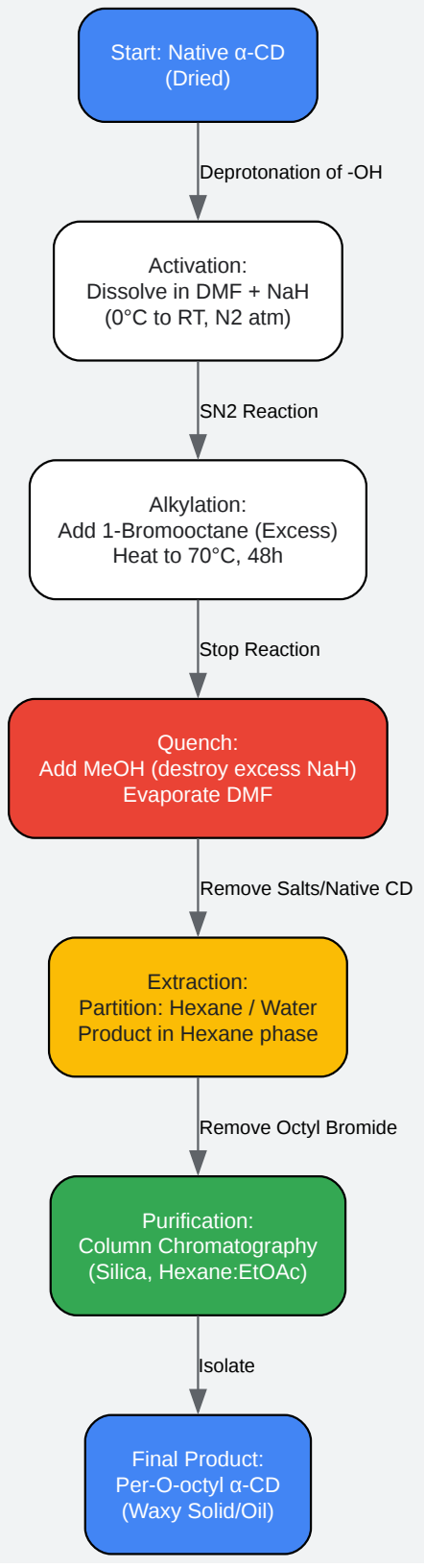
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-Cyclodextrin (dried in vacuo at 100°C for 24h).

- 1-Bromooctane (excess).[1]
- Sodium Hydride (NaH), 60% dispersion in mineral oil.[1]
- N,N-Dimethylformamide (DMF), anhydrous.[1]

Workflow Diagram (DOT):

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Figure 1: Step-by-step synthesis pathway for Per-O-octyl

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-cyclodextrin via Williamson ether synthesis.

Critical Control Points (Causality):

- Drying

  -CD: Water reacts violently with NaH and consumes the alkylating agent. Validation: TGA analysis of starting material should show <0.5% weight loss below 100°C.

- Excess Reagents: 18 hydroxyls require >25 equivalents of NaH and Bromooctane to drive the reaction to completion. Incomplete substitution results in "amphiphilic" impurities that ruin solubility in pure hexane.

- Hexane Extraction: Native CD and partially substituted byproducts remain in the aqueous/DMF phase or precipitate, while the fully substituted product migrates to hexane.

Structural Characterization

To validate the structure, one must confirm the disappearance of hydroxyl signals and the integration of octyl chains.

- H NMR (

  ):

  - 3.0–4.0 ppm: Broad multiplets corresponding to the glucose skeletal protons (H1–H6) and the

    protons of the octyl chains.

  - 1.2–1.4 ppm: Massive methylene envelope (

) from the octyl chains.[1]

  - 0.88 ppm: Methyl triplets (

) of the octyl tails.[1]

  - Absence: No broad singlet at

    4.5–6.0 ppm (Hydroxyl -OH), confirming full substitution.[1]

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- MALDI-TOF MS: Look for the molecular ion peak

  at approx m/z ~3100.[1]

Applications in Drug Delivery & Materials[7][8][9][10]

Lipid Nanoparticles (LNPs) & Reverse Micelles

Per-O-octyl

-CD acts as a supramolecular lipid.[1] Unlike standard lipids (e.g., DSPC), it possesses a pre-organized cavity.[1]

- Mechanism: In non-polar media (oils), the CD cavity remains relatively electron-rich (due to glycosidic oxygens).[1] It can encapsulate polar guests or specific metal ions, acting as a reverse micelle without the dynamic instability of surfactant aggregates.

- LNP Utility: It can be doped into the lipid shell of mRNA-LNPs to modulate membrane fluidity or create specific binding sites for targeting ligands.

Supramolecular Liquid Crystals

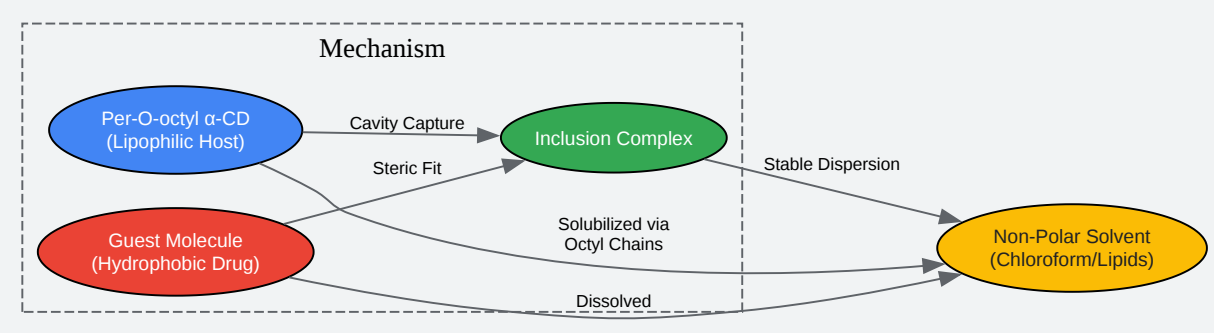
The molecule exhibits thermotropic liquid crystalline behavior.[3] The rigid core and flexible alkyl tails induce a Columnar Hexagonal (

) phase.[1]

- Relevance: These materials are used as ion-conductive channels (if doped with Lithium salts) or as anisotropic matrices for drug release.[1]

Interaction Logic Diagram (DOT):

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Figure 2: Logical flow of host-guest interaction in non-polar media.[1] The octyl chains provide solubility, while the cavity captures specific guests.

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- To cite this document: BenchChem. [Technical Deep Dive: Per-O-octyl -Cyclodextrin Structure and Solubility[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122504/docs#technical-deep-dive-per-o-octyl-cyclodextrin-structure-and-solubility-1]

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